

Application Note: Analysis of Shizukanolide C using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: Shizukanolide C

Cat. No.: B1159937

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Abstract

This application note details a comprehensive protocol for the identification and quantification of **Shizukanolide C**, a sesquiterpene lactone, using Gas Chromatography-Mass Spectrometry (GC-MS). **Shizukanolide C**, extracted from *Chloranthus japonicus*, is noted for its potential antifungal activities.[1] The methodology presented here provides a robust framework for researchers, scientists, and drug development professionals engaged in the analysis of sesquiterpenoids and other natural products. This document outlines the complete workflow from sample preparation to data analysis, ensuring reliable and reproducible results.

Introduction

Shizukanolide C is a member of the sesquiterpenoid class of natural products, which are known for their diverse biological activities. Accurate and sensitive analytical methods are crucial for the characterization and quantification of such compounds in complex matrices. Gas chromatography-mass spectrometry (GC-MS) is a powerful technique for the analysis of volatile and semi-volatile compounds, offering high-resolution separation and definitive identification based on mass spectra.[2][3] This protocol has been optimized for the analysis of **Shizukanolide C**, taking into account its chemical properties.

Chemical Properties of **Shizukanolide C**:

Property	Value
Molecular Formula	C15H18O2
Molecular Weight	230.3 g/mol [1]
CAS Number	70578-36-8 [1]
Structure	Sesquiterpene lactone

Experimental Protocol

This section provides a detailed step-by-step methodology for the GC-MS analysis of **Shizukanolide C**.

2.1. Materials and Reagents

- **Shizukanolide C** standard (purity $\geq 95\%$)
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- Anhydrous sodium sulfate
- Helium (99.999% purity)
- GC-MS vials with inserts
- Microsyringes

2.2. Sample Preparation

- **Standard Solution Preparation:** Prepare a stock solution of **Shizukanolide C** (1 mg/mL) in methanol. From the stock solution, prepare a series of calibration standards ranging from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$ by serial dilution with methanol.
- **Plant Material Extraction** (if applicable):

- Air-dry and grind the plant material (*Chloranthus japonicus*) to a fine powder.
- Perform a Soxhlet extraction with dichloromethane for 8 hours.
- Evaporate the solvent under reduced pressure to obtain a crude extract.
- Redissolve a known amount of the crude extract in methanol for GC-MS analysis.
- Purification (if necessary): For complex matrices, a solid-phase extraction (SPE) cleanup step may be necessary to remove interfering compounds.

2.3. GC-MS Instrumentation and Conditions

The analysis is performed on a gas chromatograph coupled to a mass spectrometer.

GC Parameter	Condition
Column	TG-5MS fused silica capillary column (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent 5% phenyl-polymethylsiloxane column. [4] [5]
Inlet Temperature	280 °C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium at a constant flow rate of 1.0 mL/min. [4]
Oven Program	Initial temperature of 80 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, then ramp to 300 °C at 20 °C/min, and hold for 5 min.
Transfer Line Temp	290 °C

MS Parameter	Condition
Ion Source	Electron Ionization (EI)
Ionization Energy	70 eV[4][5]
Ion Source Temp	230 °C[5]
Quadrupole Temp	150 °C[5]
Mass Range	m/z 40-500
Scan Mode	Full Scan

Data Analysis and Quantitative Results

Data acquisition and processing are performed using the instrument's software. The identification of **Shizukanolide C** is based on the retention time and the fragmentation pattern in the mass spectrum compared to a reference standard. Quantification is achieved by constructing a calibration curve from the peak areas of the standard solutions.

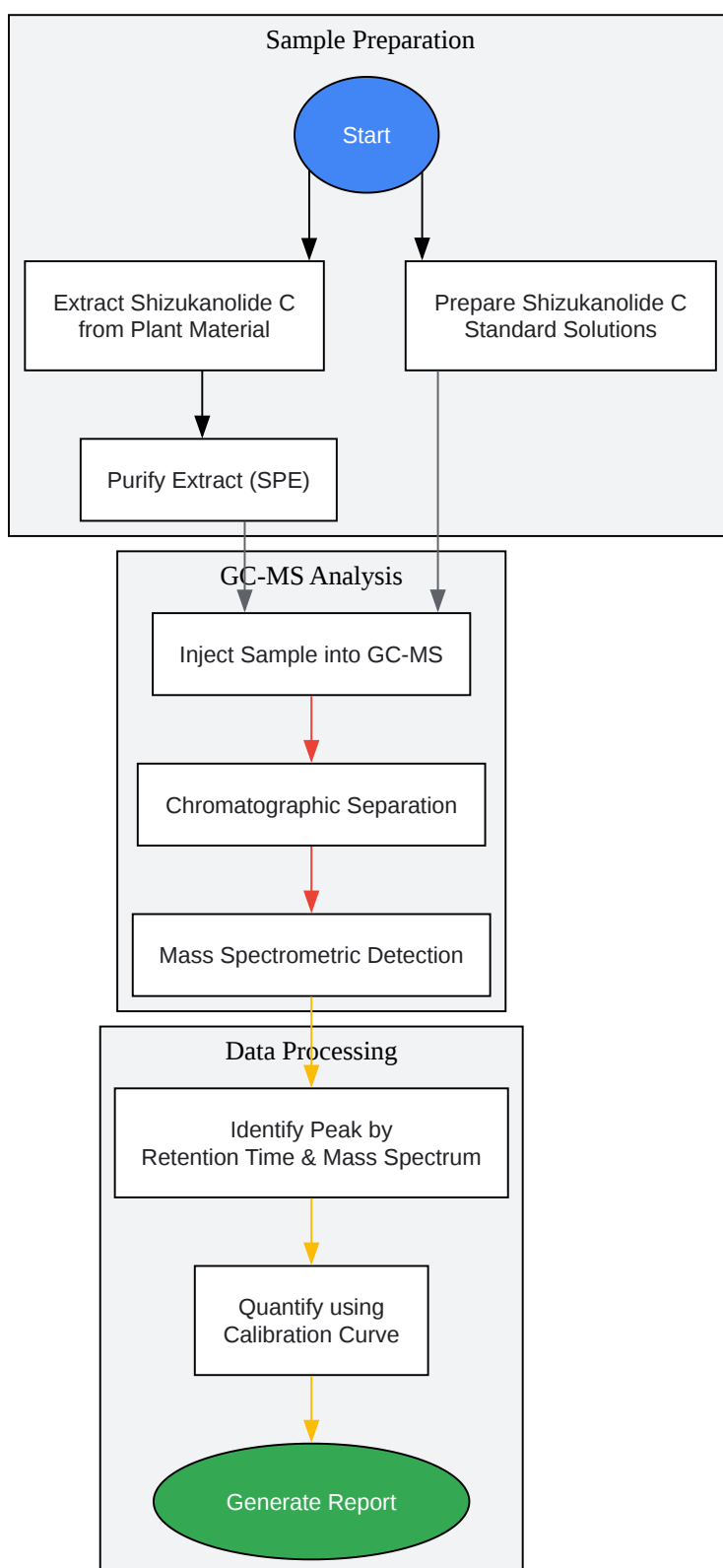
Table of Expected Quantitative Data:

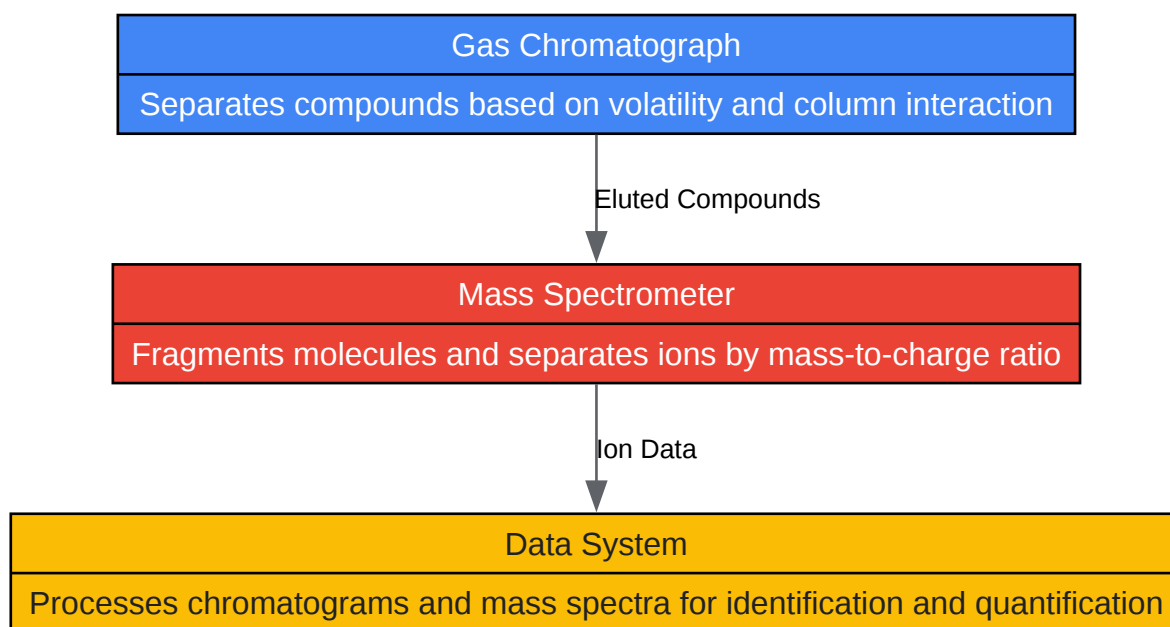
Analyte	Retention Time (min)	Quantifying Ion (m/z)	Linear Range (µg/mL)	LOD (µg/mL)	LOQ (µg/mL)
Shizukanolide C	~18.5	230, 215, 187	1 - 100	0.3	1.0

Note: The retention time and quantifying ions are hypothetical and should be confirmed experimentally.

Visualization of Experimental Workflow

The following diagrams illustrate the logical flow of the experimental protocol.





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